

# Personal protective equipment for handling Propanediol

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Propanediol*

Cat. No.: *B1597323*

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## Essential Safety and Handling Guide for Propanediol

This guide provides immediate, essential safety protocols, operational plans, and disposal procedures for handling **propanediol** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe handling and build trust in laboratory safety practices.

**Propanediol**, while generally considered to have low toxicity, requires careful handling to minimize exposure and ensure a safe laboratory environment. Adherence to the following procedures is crucial.

## Personal Protective Equipment (PPE)

The following personal protective equipment should be worn when handling **propanediol**:

- Eye and Face Protection: Wear chemical safety goggles or glasses with side shields.[\[1\]](#) If there is a splash hazard, a face shield should be worn in addition to goggles.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Hand Protection: Chemical-resistant gloves, such as nitrile or neoprene, are recommended to prevent skin contact. Gloves should be inspected before use and disposed of properly after handling the chemical.[\[1\]](#)

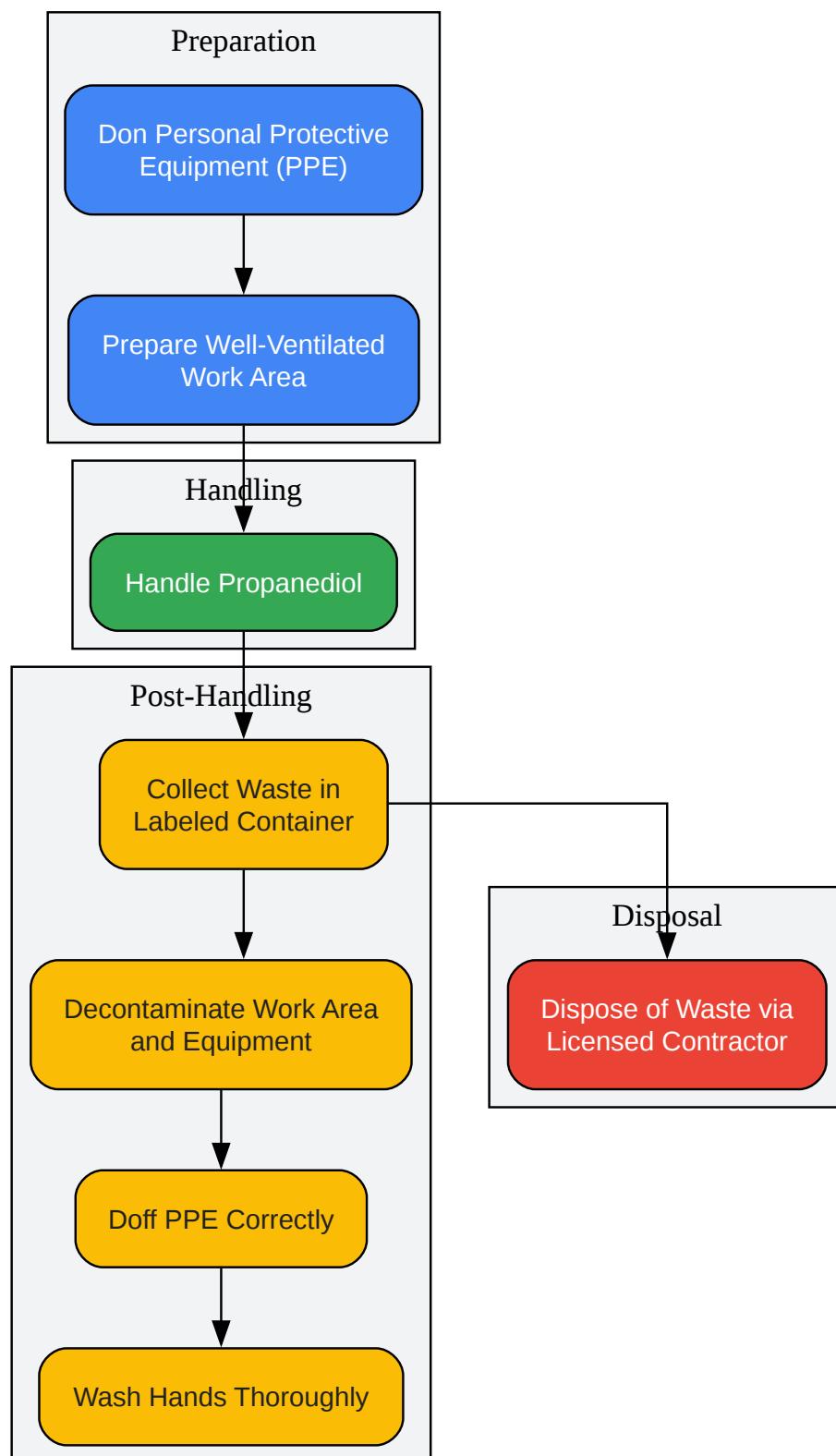
- **Body Protection:** A fully-buttoned laboratory coat should be worn. For larger quantities or when there is a risk of significant splashing, a chemical-resistant apron is also recommended.

## Quantitative Data Summary

Property	1,2-Propanediol	1,3-Propanediol
CAS Number	57-55-6	504-63-2
Molecular Formula	C <sub>3</sub> H <sub>8</sub> O <sub>2</sub>	C <sub>3</sub> H <sub>8</sub> O <sub>2</sub>
Molecular Weight	76.09 g/mol	76.09 g/mol
Boiling Point	Not specified in results	214°C (417°F)[5][6]
Flash Point	Not specified in results	129°C (264°F)[5][7]
Autoignition Temp.	>400°C[8]	400°C (752°F)[9]
Vapor Pressure	20 Pa @ 25°C[8]	0.1067 hPa @ 20°C[5]
Relative Density	1.03 @ 20°C[8]	1.053[5]

## Experimental Workflow for Safe Handling

The following diagram outlines the standard operating procedure for safely handling **propanediol** in a laboratory setting.



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Caption: Workflow for the safe handling and disposal of **propanediol**.

## Operational Plan

### Handling:

- Always work in a well-ventilated area, such as a chemical fume hood, to minimize inhalation of vapors.[9][10]
- Avoid direct contact with skin and eyes.[9][1]
- After handling, wash hands and any exposed skin thoroughly with soap and water.[10]
- Ensure that an eyewash station and safety shower are readily accessible.[11]

### Storage:

- Store in a cool, dry, and well-ventilated area away from heat, sparks, and open flames.[9]
- Keep containers tightly closed to prevent absorption of moisture, as **propanediol** is hygroscopic.[1][10][12]
- Store away from incompatible materials such as strong oxidizing agents, acids, and acid anhydrides.[9][1][11]
- Storage containers should be made of galvanized iron, aluminum, or stainless steel.[10]

## Disposal Plan

### Waste Collection:

- Collect all **propanediol** waste in a clearly labeled, sealed, and appropriate container.[13]
- Segregate halogenated organic waste from non-halogenated waste streams.[13]

### Disposal Procedure:

- All waste must be disposed of in accordance with federal, state, and local environmental regulations.[9][11][14]
- Do not pour **propanediol** down the drain.[1][6]

- For spills, absorb the material with an inert substance like vermiculite or sand, collect it in a sealed container, and dispose of it as hazardous waste.[9][13]
- Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous-waste disposal contractor to arrange for pickup and proper disposal.[7][13]

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- To cite this document: BenchChem. [Personal protective equipment for handling Propanediol]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1597323#personal-protective-equipment-for-handling-propanediol>

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